

Physical and chemical properties of 3,5-Dichlorobenzoyl chloride

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Compound of Interest

Compound Name: 3,5-Dichlorobenzoyl chloride

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An In-depth Technical Guide to 3,5-Dichlorobenzoyl Chloride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **3,5-Dichlorobenzoyl chloride**, a pivotal intermediate in the synthesis of agrochemicals and pharmaceuticals. This document outlines its core characteristics, synthesis methodologies, and key applications, presenting data in a clear and accessible format for laboratory and development use.

Core Properties

3,5-Dichlorobenzoyl chloride is a low-melting solid or a colorless to yellow liquid at or near room temperature.^{[1][2]} It is characterized by a reactive acyl chloride group that makes it a versatile building block in organic synthesis.^[1]

Table 1: Physical and Chemical Properties of **3,5-Dichlorobenzoyl Chloride**

Property	Value	Reference(s)
CAS Number	2905-62-6	[1][3][4][5][6][7]
Molecular Formula	C ₇ H ₃ Cl ₃ O	[3][4][5][6][7]
Molecular Weight	209.46 g/mol	[3][4][5][6][7]
Appearance	Light yellow, low-melting solid or colorless to yellow liquid	[1][3]
Melting Point	24 - 28 °C (75.2 - 82.4 °F)	[1][3][4]
Boiling Point	245 - 249 °C (473 - 480.2 °F)	[3][4]
135 - 137 °C (275 - 278.6 °F) @ 25 mmHg	[7][8][9]	
Density	1.478 g/cm ³	[3][4][10]
Refractive Index	n _{20/D} 1.582	[7][8][11][9]
Vapor Pressure	0.02 mmHg @ 25 °C	[4]
Flash Point	137 °C (278.6 °F)	[3][11]
Solubility	Insoluble in water; reacts with water. Soluble in benzene, ether, and toluene.	[4][12][13]

Chemical Reactivity and Stability

3,5-Dichlorobenzoyl chloride is a moisture-sensitive compound that can decompose in contact with water, liberating toxic gases.[3][13] It is incompatible with strong oxidizing agents and strong bases.[3] Thermal decomposition can lead to the release of irritating gases and vapors, including carbon monoxide, carbon dioxide, and hydrogen chloride gas.[2][3]

Table 2: Safety and Hazard Information

Hazard Classification	Description	Reference(s)
Acute Oral Toxicity	Category 4: Harmful if swallowed.	[3]
Skin Corrosion/Irritation	Category 1B: Causes severe skin burns and eye damage.	[3]
Serious Eye Damage/Irritation	Category 1: Causes serious eye damage.	[3]
Specific Target Organ Toxicity	Category 3: May cause respiratory irritation.	[3]
Corrosive to Metals	Category 1: May be corrosive to metals.	[13]

Applications in Synthesis

3,5-Dichlorobenzoyl chloride is a crucial intermediate in several industrial applications, most notably in the production of agrochemicals and pharmaceuticals.[1][14][15]

- **Agrochemicals:** Its primary use is in the synthesis of the herbicide Propyzamide (Pronamide), which is effective in controlling weeds, particularly those resistant to other chemicals.[1]
- **Pharmaceuticals:** The 3,5-dichlorobenzoyl moiety, introduced via this reagent, can enhance the properties of active pharmaceutical ingredients (APIs) by improving their stability, absorption, and target affinity.[1] It is a key intermediate for some FDA-approved medications, including treatments for dry eye disease, and is used in the development of new analgesics and medications for central nervous system disorders.[1]
- **Dyes and Specialty Chemicals:** It also serves as an intermediate in the manufacturing of dyes and other specialty chemicals.[14][15]

Experimental Protocols: Synthesis of 3,5-Dichlorobenzoyl Chloride

Several methods for the synthesis of **3,5-Dichlorobenzoyl chloride** have been documented. The most common laboratory-scale preparations involve the chlorination of 3,5-dichlorobenzoic acid.

Method 1: Reaction with Thionyl Chloride

This method involves the reaction of 3,5-dichlorobenzoic acid with thionyl chloride.[\[16\]](#)[\[17\]](#)

- Reagents:
 - 3,5-dichlorobenzoic acid
 - Thionyl chloride (SOCl₂)
 - Methylene chloride (solvent)
- Procedure:
 - A solution of 3,5-dichlorobenzoic acid (0.07 mol) and thionyl chloride (0.09 mol) in 60 ml of methylene chloride is prepared.[\[17\]](#)
 - The mixture is refluxed on a steam bath for two hours.[\[17\]](#)
 - The reaction mixture is then concentrated under reduced pressure to remove the solvent and excess thionyl chloride.[\[17\]](#)
 - The residue is purified by distillation to yield **3,5-dichlorobenzoyl chloride**.[\[17\]](#)

Method 2: Reaction with Oxalyl Chloride

This method utilizes oxalyl chloride as the chlorinating agent, often with a catalytic amount of dimethylformamide (DMF).[\[7\]](#)[\[15\]](#)[\[16\]](#)

- Reagents:
 - Aryl carboxylic acid (e.g., 3,5-dichlorobenzoic acid) (10.0 mmol)
 - Dichloromethane (DCM) (50 mL)

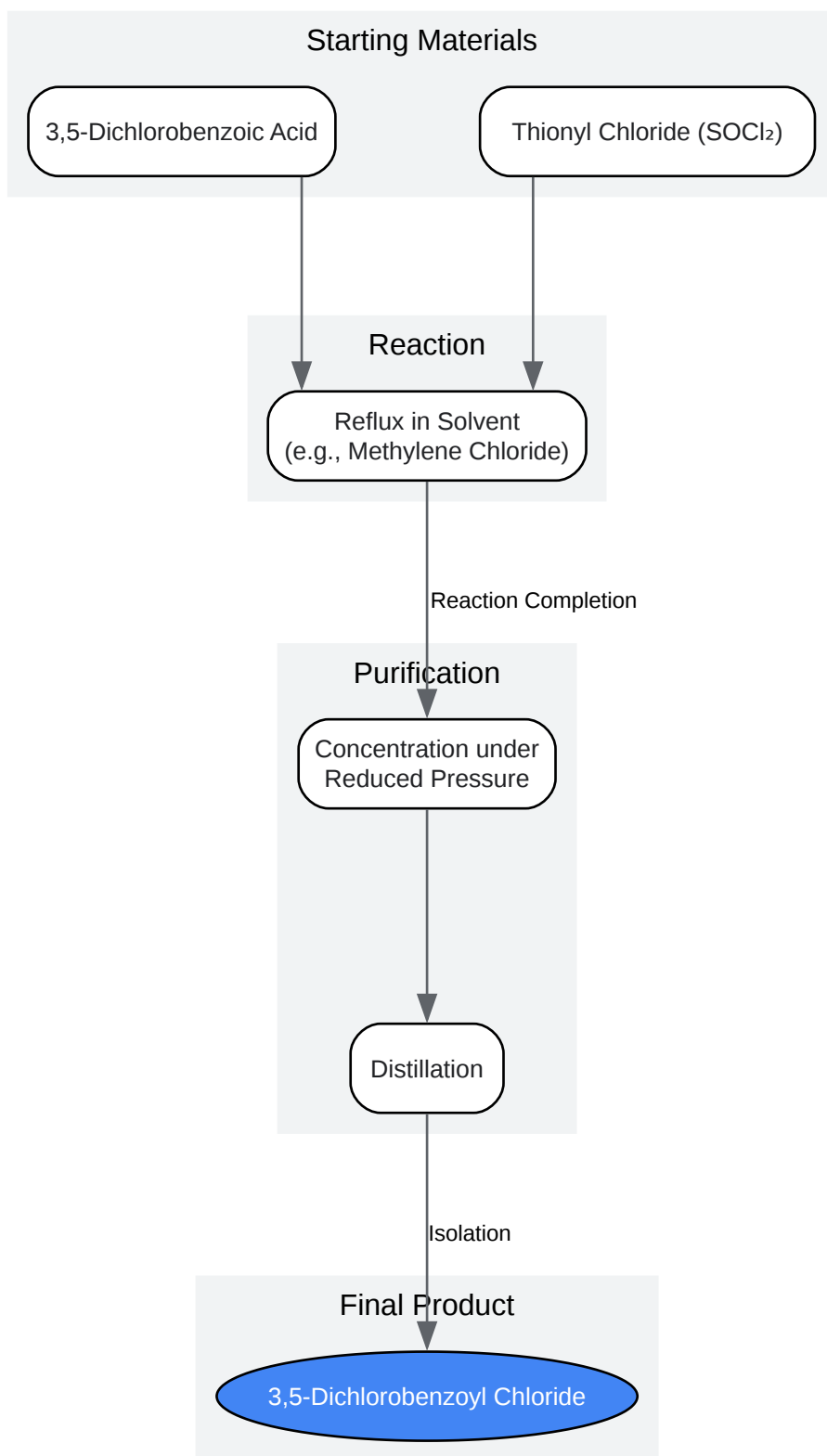
- Dimethylformamide (DMF) (catalytic amount)
- Oxalyl chloride (20.0 mmol)
- Procedure:
 - Dissolve the aryl carboxylic acid in DCM in a round-bottomed flask, and add a few drops of DMF.[\[7\]](#)[\[15\]](#)
 - Cool the mixture to 0°C.[\[7\]](#)[\[15\]](#)
 - Add oxalyl chloride dropwise to the reaction mixture.[\[7\]](#)[\[15\]](#)
 - Allow the reaction to proceed for 4 hours at this temperature.[\[7\]](#)[\[15\]](#)
 - Concentrate the solvent in vacuo. The resulting residue of **3,5-dichlorobenzoyl chloride** can be used directly for subsequent reactions.[\[7\]](#)[\[15\]](#)

Method 3: Multi-step Synthesis from Anthranilic Acid

A patented method describes a more complex, multi-step synthesis starting from anthranilic acid.[\[14\]](#) This process involves protection of the amino group, followed by chlorination, deprotection, and subsequent conversion to the acid chloride.[\[14\]](#)

Visualized Synthesis Workflow

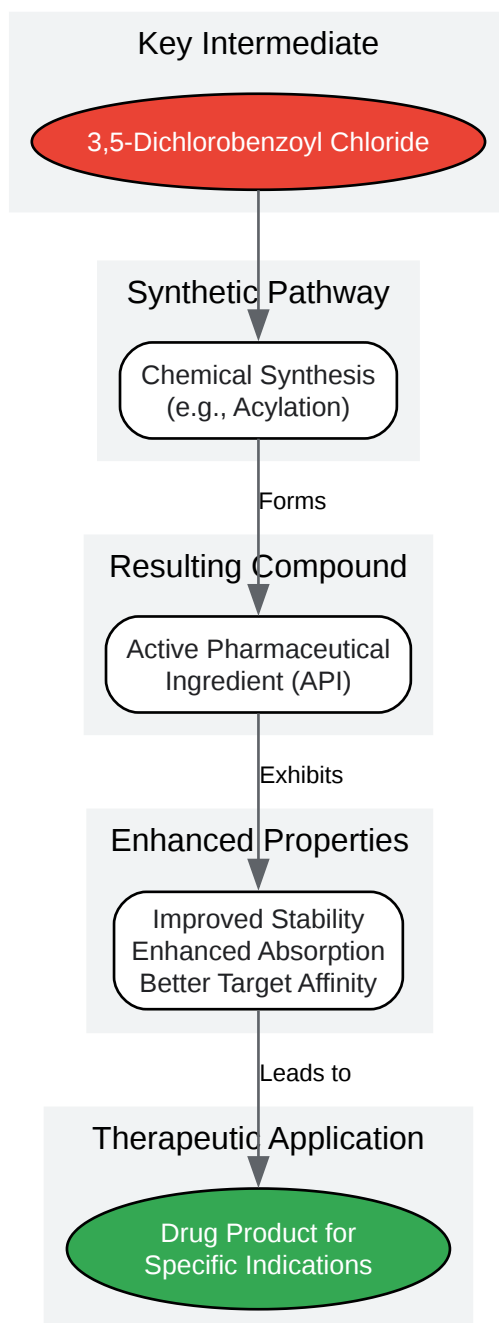
The following diagram illustrates a common and straightforward laboratory synthesis of **3,5-Dichlorobenzoyl chloride** from its corresponding carboxylic acid.



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Caption: Synthesis of **3,5-Dichlorobenzoyl Chloride**.

This diagram outlines the key stages in the synthesis of **3,5-Dichlorobenzoyl chloride**, from the initial reactants through the reaction and purification steps to the final product. A logical relationship for the application of **3,5-Dichlorobenzoyl Chloride** in drug development is depicted below.



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Caption: Role in Drug Development.

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